Structural Characterization Guide: 6-Chloroimidazo[1,2-b]pyridazine-2-carbaldehyde

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Compound of Interest

Compound Name:	*6-Chloroimidazo[1,2-B]pyridazine-2-carbaldehyde*
CAS No.:	*440094-14-4*
Cat. No.:	*B1610044*

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Executive Summary

6-Chloroimidazo[1,2-b]pyridazine-2-carbaldehyde represents a critical "linchpin" intermediate in the synthesis of Type II kinase inhibitors (e.g., Ponatinib analogs) and anti-tubercular agents. Its structural integrity is paramount because the imidazo[1,2-b]pyridazine scaffold is prone to regioisomeric ambiguity during cyclization.

This guide provides a comparative analysis of structural elucidation methods, focusing on Single Crystal X-Ray Diffraction (SC-XRD) as the definitive tool for mapping the solid-state behavior of this aldehyde. We compare its performance—defined by resolution, absolute structure determination, and packing insight—against bulk Powder X-Ray Diffraction (PXRD) and solution-state NMR.

Comparative Analysis: Structural Elucidation Methods

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The following table contrasts the three primary methods for validating the identity and solid-state form of **6-Chloroimidazo[1,2-b]pyridazine-2-carbaldehyde**.

Feature	SC-XRD (Gold Standard)	PXRD (Bulk Screening)	1H-NMR (Solution State)
Primary Output	3D Atomic Coordinates (CIF)	Diffractogram (2 peaks)	Chemical Shift (ppm)
Regioisomer Proof	Absolute (Unambiguous N-bridge assignment)	Inferential (Requires reference)	High (via NOESY/HMBC)
Packing Insight	Detailed (-stacking, Halogen bonds)	Global (Lattice type only)	None (Molecules isolated)
Sample Req.	Single Crystal (mm)	Powder (~10-50 mg)	Solubilized (~5 mg)
Limit of Detection	Atom positions < 0.01 Å	Polymorphs > 5% mixture	Impurities > 1%
Critical Utility	Determining Halogen Bonding (Cl···O/N)	Batch-to-batch consistency	Routine purity check

Deep Dive: Why SC-XRD is Critical for this Scaffold

While NMR confirms the chemical connectivity, it cannot reveal the intermolecular halogen bonding driven by the C(6)-Cl motif. In the solid state, 6-chloroimidazo[1,2-b]pyridazines often exhibit "Type II" halogen interactions (C-Cl···N or C-Cl···O=C), which significantly influence the solubility and melting point of the intermediate—critical parameters for process chemistry scaling.

Structural Analysis & Experimental Protocol

Crystallization Protocol (Self-Validating System)

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To obtain diffraction-quality crystals of the aldehyde, a slow evaporation or vapor diffusion method is superior to cooling crystallization due to the planar, stacking-prone nature of the heteroaromatic core.

Protocol: Vapor Diffusion (Hanging Drop)

- Dissolution: Dissolve 20 mg of **6-Chloroimidazo[1,2-b]pyridazine-2-carbaldehyde** in 2 mL of Dichloromethane (DCM). Ensure complete dissolution; filter through a 0.45

  m PTFE syringe filter to remove nucleation sites.
- Precipitant: Prepare a reservoir of 5 mL n-Hexane (antisolvent).
- Equilibration: Place the DCM solution in an inner vial (open) inside a larger jar containing the hexane. Seal the outer jar tightly.
- Timeline: Allow to stand undisturbed at 20°C for 48-72 hours.
- Observation: Look for prism or needle-like crystals. The aldehyde group promotes formation of centrosymmetric dimers via C-H···O interactions, often yielding monoclinic cells (e.g.,

).[1]

Data Collection & Refinement Workflow

- Mounting: Select a crystal approx.

  mm. Mount on a Kapton loop using Paratone oil.
- Temperature: Collect data at 100 K (Cryostream) to minimize thermal motion of the aldehyde oxygen.
- Source: Mo-K

  (

  Å) is preferred over Cu-K

  to reduce absorption by the Chlorine atom.

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- Refinement Target:

  and

  .

Expected Structural Motifs

Based on analogous imidazo[1,2-b]pyridazines, the structure analysis should target three specific interactions:

- -

  Stacking: Expect centroid-to-centroid distances of 3.5–3.7 Å between the pyridazine rings of antiparallel stacked molecules.[2]

- Halogen Bonding: Measure the

  angle. An angle near 160-180° indicates a directed halogen bond, enhancing lattice energy.

- Aldehyde Coplanarity: The -CHO group typically lies coplanar with the ring system to maximize conjugation. Deviations

  indicate steric strain or packing forces.

Visualization of Analysis Workflow

The following diagram illustrates the logical flow from synthesis to structural validation, highlighting the decision nodes for selecting SC-XRD vs. PXRD.

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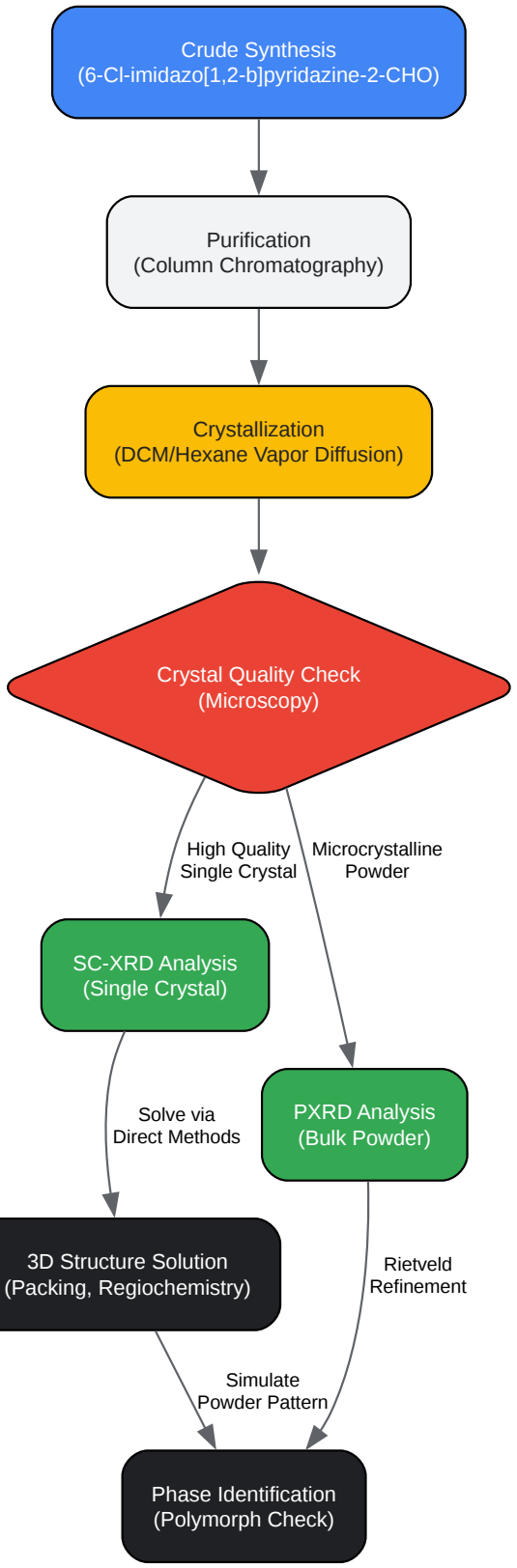

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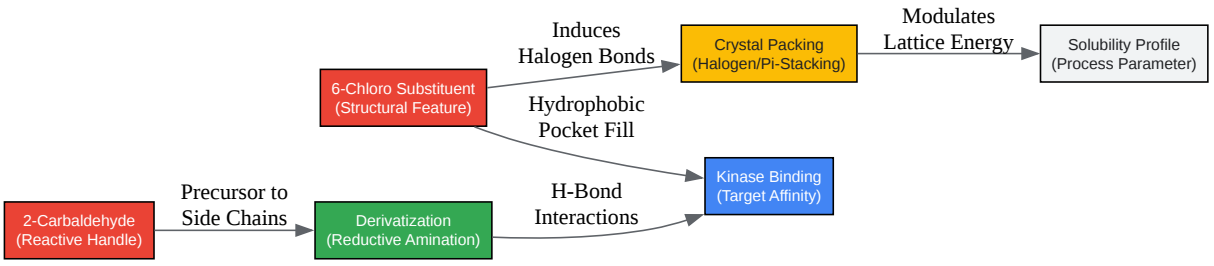
Caption: Workflow for determining the solid-state structure of **6-Chloroimidazo[1,2-b]pyridazine-2-carbaldehyde**, distinguishing between single-crystal and bulk powder pathways.

Structure-Activity Relationship (SAR) Context

Understanding the crystal structure of this intermediate allows for rational drug design. The diagram below maps how the structural features determined by XRD translate to biological performance in the final drug molecule.



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Caption: Impact of the 6-Chloro and 2-Carbaldehyde motifs on solid-state properties (Packing/Solubility) and downstream pharmacological utility.

References

- Imidazo[1,2-b]pyridazine Scaffold Utility: Structure-based design, synthesis, and evaluation of imidazo[1,2-b]pyridazine derivatives as novel dual c-Met and VEGFR2 kinase inhibitors. Bioorg. Med. Chem. (2013).
- Halogen Bonding in Heterocycles: Halogens On, H-Bonds Off—Insights into Structure Control of Dihalogenated Imidazole Derivatives. Crystals (2025).[3]
- General Synthesis of 6-Chloroimidazo[1,2-b]pyridazines: WO2013134219A1 - Imidazo [1, 2 - b] pyridazine - based compounds.[4] Google Patents.

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- Pi-Stacking in Imidazo-fused Systems: Structural insight into imidazopyridines... the importance of the hydrogen bond, π-stacking interactions. RSC Advances (2024).
- Comparative XRD Techniques: Single-Crystal XRD vs. Powder XRD: Selecting the Appropriate Technique. Creative Biostructure.

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Sources

- 1. Halogen bonding in the co-crystallization of potentially ditopic diiodotetrafluorobenzene: a powerful tool for constructing multicomponent supramolecular assemblies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemie.hhu.de [chemie.hhu.de]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]

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